

D18024: A Phthalazinone Derivative with Antihistaminic Properties

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Compound of Interest

Compound Name: D18024

Cat. No.: B15572059

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Introduction

D18024 is a phthalazinone derivative identified as a compound with anti-allergic and anti-histaminic effects.[1][2] Available information primarily categorizes **D18024** as a histamine receptor antagonist, suggesting its potential therapeutic application in allergic conditions.[1][2] However, detailed public-domain scientific literature elucidating its specific mechanism of action, modulated cellular pathways, and comprehensive in vitro or in vivo data is notably scarce. The bulk of available information is found within chemical supplier databases and a specific patent filing.

Target and General Activity

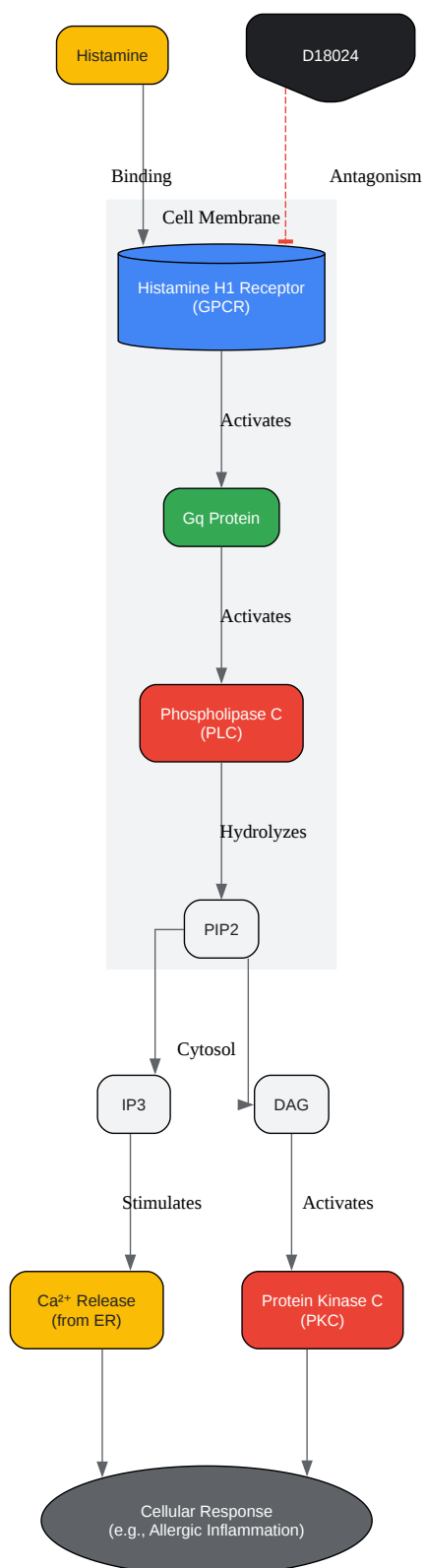
D18024 is classified as a histamine receptor antagonist.[1][2] This classification indicates that its primary molecular target is likely one or more of the histamine receptor subtypes (H1, H2, H3, H4). Antagonism of these receptors, particularly the H1 receptor, is a well-established mechanism for mitigating allergic responses. The general anti-allergic and antihistaminic activities attributed to **D18024** are consistent with this proposed mechanism.[1][2]

Cellular Pathways

At present, there is no detailed information available in the public scientific literature regarding the specific cellular signaling pathways modulated by **D18024**. As a histamine receptor

antagonist, it is hypothesized to interfere with the downstream signaling cascades initiated by histamine binding to its receptor.

A generalized diagram of the histamine H1 receptor signaling pathway, which **D18024** is presumed to inhibit, is provided below.



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Caption: Generalized Histamine H1 Receptor Signaling Pathway and the putative inhibitory action of **D18024**.

Quantitative Data and Experimental Protocols

A thorough search of publicly accessible scientific databases did not yield any specific quantitative data (e.g., IC₅₀, K_i, EC₅₀ values) or detailed experimental protocols for assays performed with **D18024**. The primary source of detailed information appears to be a patent, specifically EP0561166A1, titled "Dosing aerosols containing the active ingredient D-18024 and related structures". This patent likely contains the core data on the synthesis, formulation, and potentially the biological activity of **D18024**. However, the full text of this patent is not readily available through standard public search engines, thus precluding the extraction and summarization of its contents.

Conclusion

D18024 is identified as a phthalazinone-derived antihistamine, likely acting as a histamine receptor antagonist. While this provides a general understanding of its function, a detailed technical guide on its modulation of cellular pathways is not possible based on the currently available public information. The key experimental data and protocols are likely contained within patent literature that is not accessible for this review. Further investigation would require direct access to and analysis of patent EP0561166A1 and any associated proprietary research data. Without this, the scientific community's understanding of **D18024** remains limited to its basic chemical classification and purported anti-allergic activity.

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References

- 1. EP1870090A2 - Neuartige stabile formulierung von schweb-aerosolen und herstellungsverfahren dafÃ¼r - Google Patents [patents.google.com]
- 2. epo.org [epo.org]

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